

1-(Tert-butyl)-4-iodobenzene solubility in organic solvents

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Compound of Interest

Compound Name: 1-(Tert-butyl)-4-iodobenzene

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An In-Depth Technical Guide to the Solubility of **1-(Tert-butyl)-4-iodobenzene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-(tert-butyl)-4-iodobenzene**. Due to a lack of extensive published quantitative data, this document focuses on qualitative solubility, principles for solvent selection, and detailed experimental protocols for determining precise solubility in a laboratory setting.

Introduction to 1-(Tert-butyl)-4-iodobenzene

1-(Tert-butyl)-4-iodobenzene is an aromatic organic compound with the chemical formula $C_{10}H_{13}I$. It is characterized by a benzene ring substituted with a tert-butyl group and an iodine atom at the para position. This compound is a solid or liquid at room temperature, depending on its purity, and serves as a key intermediate in various organic syntheses, including cross-coupling reactions like the Heck reaction.^[1] Understanding its solubility is critical for reaction setup, purification processes like recrystallization, and formulation development.

Solubility Profile

While specific quantitative solubility data for **1-(tert-butyl)-4-iodobenzene** across a wide range of organic solvents is not readily available in published literature, a qualitative assessment can be made based on its molecular structure and the principle of "like dissolves like." The

molecule has a large non-polar character due to the benzene ring and the tert-butyl group, with the iodine atom contributing some polarity.

Based on the properties of structurally similar compounds such as tert-butylbenzene and 4-iodotoluene, **1-(tert-butyl)-4-iodobenzene** is expected to be soluble in a variety of common organic solvents and have low solubility in water.^[2] Tert-butylbenzene is miscible with many organic solvents, and 4-iodotoluene is reported to be soluble in alcohols and ethers.^{[3][4][5]}

Table 1: Predicted Qualitative Solubility of 1-(Tert-butyl)-4-iodobenzene

The following table provides an estimated qualitative solubility profile. These predictions are based on general principles of organic chemistry and should be confirmed experimentally for precise applications.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Non-Polar Aromatic	Toluene, Benzene, Xylenes	Very Soluble	The aromatic nature of both the solute and solvent leads to strong van der Waals interactions.
Non-Polar Aliphatic	Hexane, Heptane, Cyclohexane	Soluble	The non-polar tert-butyl group and benzene ring will interact favorably with aliphatic chains.
Chlorinated	Dichloromethane, Chloroform	Very Soluble	These solvents have polarities that are compatible with the overall polarity of the solute.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Very Soluble	Ethers are effective solvents for a wide range of organic compounds.
Esters	Ethyl Acetate	Soluble	Ethyl acetate is a moderately polar solvent capable of dissolving many organic solids.
Ketones	Acetone, Methyl Ethyl Ketone	Soluble	The polarity of ketones is generally sufficient to dissolve substituted benzenes.
Alcohols	Methanol, Ethanol, Isopropanol	Sparingly to Soluble	The polarity of the hydroxyl group may make it a less ideal solvent than non-polar

alternatives, but some solubility is expected.

Polar Aprotic	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Soluble	These are strong solvents, though their high polarity might not be perfectly matched to the solute.
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Water	H ₂ O	Insoluble	The large hydrophobic structure of the molecule prevents significant dissolution in water. ^[2]
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Experimental Protocols for Solubility Determination

The following protocols provide detailed methodologies for determining the solubility of **1-(tert-butyl)-4-iodobenzene**.

Protocol for Qualitative Solubility Assessment

This method is a rapid screening test to estimate solubility in various solvents.

Materials:

- **1-(Tert-butyl)-4-iodobenzene**
- A selection of test solvents
- Small test tubes (e.g., 13x100 mm)
- Vortex mixer
- Spatula
- Graduated pipette or dropper

Procedure:

- Place approximately 20-30 mg of **1-(tert-butyl)-4-iodobenzene** into a small, dry test tube.
- Add the selected solvent dropwise, starting with 0.5 mL.
- Vigorously agitate the mixture using a vortex mixer for at least 30 seconds.
- Observe the mixture against a well-lit background. If the solid has completely dissolved, it is considered soluble.
- If the solid has not dissolved, continue to add the solvent in 0.5 mL increments, with vigorous mixing after each addition, up to a total volume of 3 mL.
- Record the compound as "soluble," "partially soluble," or "insoluble" in the tested solvent at room temperature.

Protocol for Quantitative Solubility Determination (Isothermal Method)

This protocol determines the solubility of the compound in a specific solvent at a constant temperature.

Materials:

- **1-(Tert-butyl)-4-iodobenzene**
- Chosen organic solvent
- Analytical balance
- Scintillation vials or small flasks with screw caps
- Temperature-controlled shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE)
- Syringes
- Volumetric flasks

- A method for quantitative analysis (e.g., UV-Vis spectrophotometer, HPLC, or gravimetric analysis)

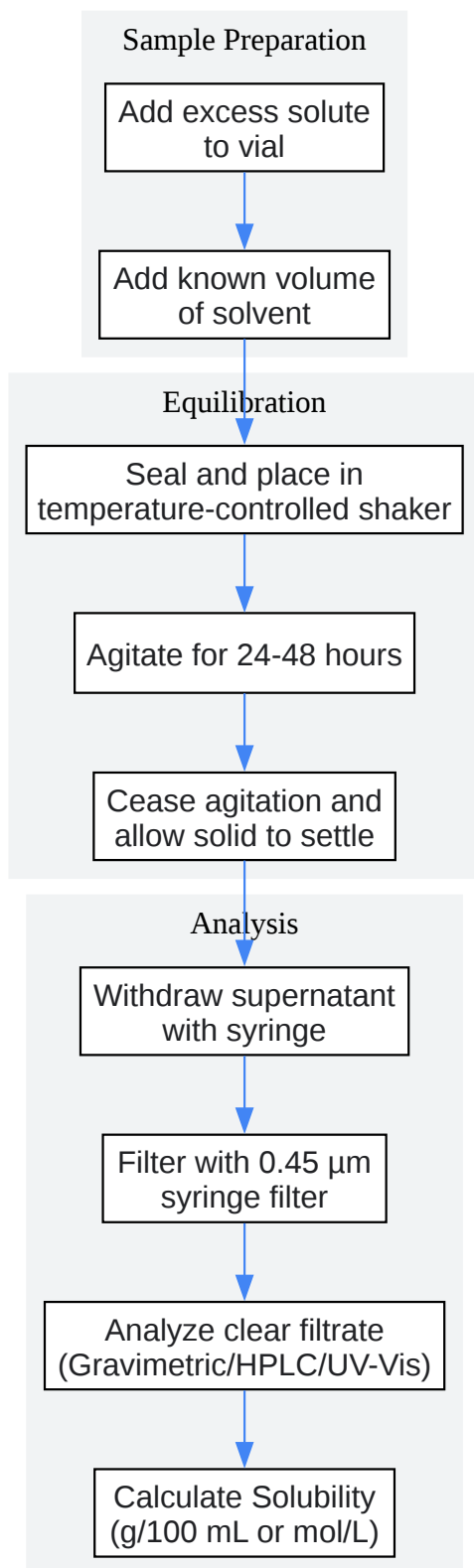
Procedure:

- Add an excess amount of **1-(tert-butyl)-4-iodobenzene** to a vial (enough so that some solid will remain undissolved).
- Accurately pipette a known volume of the chosen solvent into the vial.
- Seal the vial tightly and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Allow the mixture to equilibrate for a sufficient amount of time (e.g., 24-48 hours) with constant agitation to ensure saturation.
- After equilibration, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe, ensuring no solid particles are disturbed.
- Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed vial (for gravimetric analysis) or a volumetric flask for dilution (for spectroscopic or chromatographic analysis).
- For gravimetric analysis: Evaporate the solvent from the pre-weighed vial under a gentle stream of nitrogen or in a vacuum oven until a constant weight is achieved. The final weight of the residue corresponds to the mass of the dissolved solute.
- For other analyses: Dilute the filtered solution to a known volume and analyze using a pre-calibrated instrument to determine the concentration.
- Calculate the solubility in units such as g/100 mL or mol/L.

Visualization of Experimental and Synthetic Workflows

Workflow for Quantitative Solubility Determination

The following diagram illustrates the logical steps for the quantitative determination of solubility.



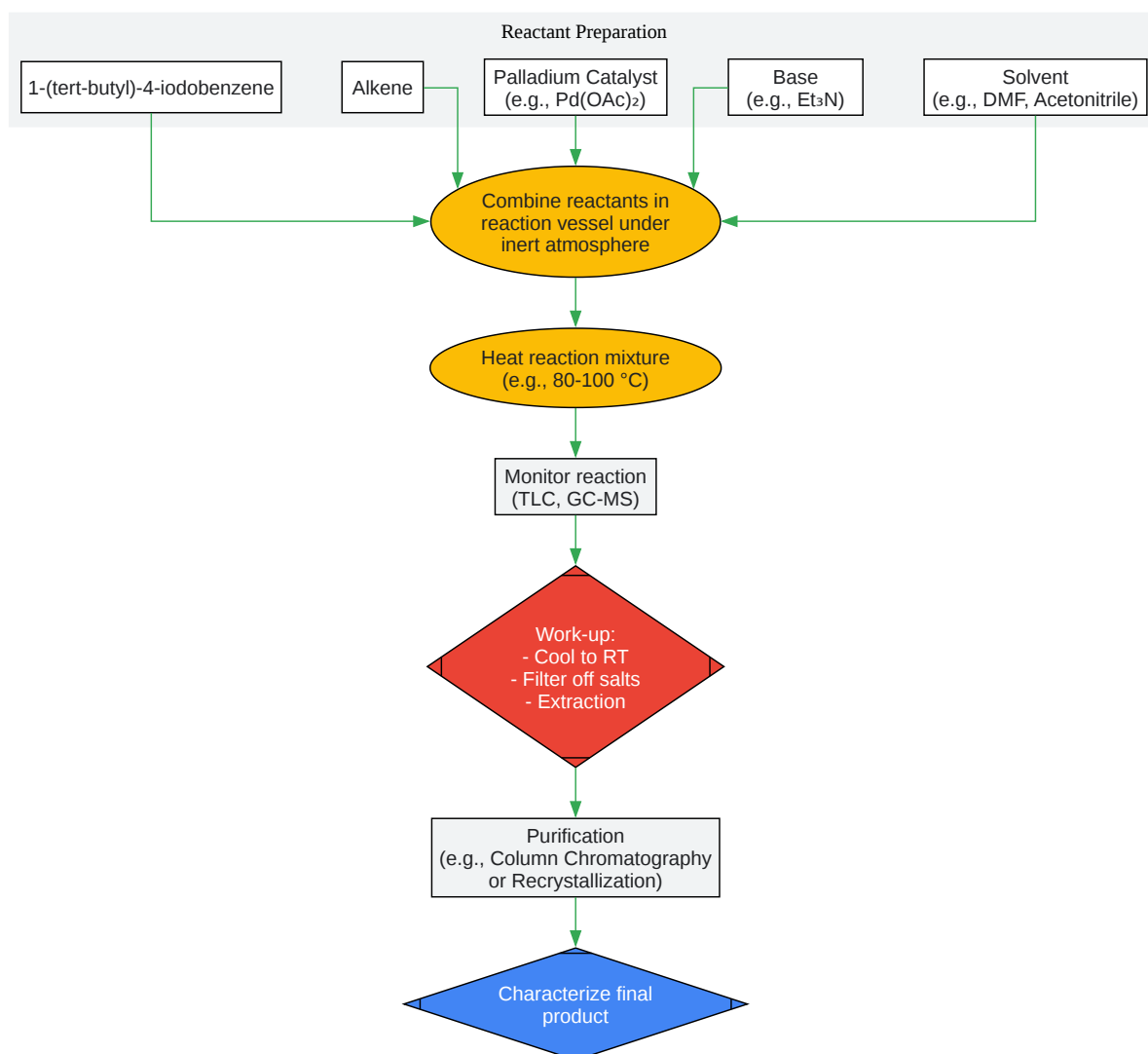
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Caption: Workflow for quantitative solubility determination.

Application in Synthesis: The Heck Reaction

1-(Tert-butyl)-4-iodobenzene is a common aryl halide used in palladium-catalyzed cross-coupling reactions, such as the Heck reaction, to form a new carbon-carbon bond.^[1] The solubility of all reactants in the chosen solvent is crucial for reaction efficiency.

The diagram below outlines a typical workflow for a Heck reaction involving this compound.



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Caption: Generalized workflow for a Heck cross-coupling reaction.

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References

- 1. 1-tert-butyl-4-iodobenzene | 35779-04-5 [chemicalbook.com]
- 2. CAS 35779-04-5: 1-tert-Butyl-4-iodobenzene | CymitQuimica [cymitquimica.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. Page loading... [guidechem.com]
- 5. tert-Butylbenzene - Wikipedia [en.wikipedia.org]
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